

A Technical Guide to Lead(II) Nitrite: Properties, Synthesis, and Biological Signaling Pathways

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lead nitrite*

Cat. No.: *B080409*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of lead(II) nitrite, a compound of interest in various chemical and toxicological research fields. Due to the limited availability of direct research on lead(II) nitrite, this document synthesizes information on its known properties and extrapolates potential biological activities based on the well-documented effects of its constituent ions: lead(II) (Pb^{2+}) and nitrite (NO_2^-). This guide is intended to serve as a foundational resource for professionals in research and development.

Chemical Identification and Properties

Lead(II) nitrite is an inorganic compound composed of a lead cation in the +2 oxidation state and two nitrite anions.

- IUPAC Name: lead(2+) nitrite[1]
- CAS Number: 13826-65-8

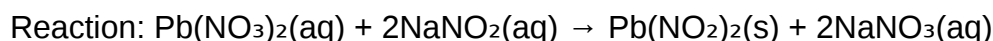
A summary of the available quantitative data for lead(II) nitrite is presented below. It should be noted that comprehensive experimental data for this specific compound is scarce in publicly available literature. For comparative purposes, data for the more common lead(II) nitrate is also included.

Property	Lead(II) Nitrite	Lead(II) Nitrate
Molecular Formula	$\text{Pb}(\text{NO}_2)_2$	$\text{Pb}(\text{NO}_3)_2$
Molar Mass	299.21 g/mol	331.2 g/mol [2][3]
Appearance	Not well-documented	Colorless crystal or white powder[2]
Density	Data not available	4.53 g/cm ³ [2][3]
Melting Point	Data not available	470 °C (decomposes)[2]
Solubility in Water	Data not available	376.5 g/L at 0 °C; 597 g/L at 25 °C[2]

Experimental Protocols

2.1. Proposed Synthesis of Lead(II) Nitrite via Double Displacement

While a specific, peer-reviewed protocol for the synthesis of lead(II) nitrite is not readily available in the surveyed literature, a plausible method is through a double displacement (precipitation) reaction. This method is based on the general principles of inorganic synthesis, where a soluble lead salt is reacted with a soluble nitrite salt.



Materials:

- Lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$)
- Sodium nitrite (NaNO_2)
- Deionized water
- Magnetic stirrer and stir bar
- Beakers
- Filtration apparatus (e.g., Büchner funnel, filter paper, vacuum flask)

- Drying oven

Methodology:

- **Prepare Reactant Solutions:** Prepare separate aqueous solutions of lead(II) nitrate and sodium nitrite. For example, dissolve a calculated molar equivalent of lead(II) nitrate in one beaker of deionized water and a slight molar excess of sodium nitrite in a separate beaker.
- **Reaction:** While stirring the lead(II) nitrate solution, slowly add the sodium nitrite solution. The formation of a precipitate is expected if lead(II) nitrite is insoluble.
- **Precipitation and Digestion:** Continue stirring the mixture for a set period (e.g., 1 hour) to ensure the reaction goes to completion. Gently heating the mixture may promote crystal growth (digestion), making the precipitate easier to filter.
- **Isolation:** Isolate the precipitate by vacuum filtration. Wash the collected solid with small portions of cold deionized water to remove any soluble impurities, such as the sodium nitrate byproduct.
- **Drying:** Dry the purified lead(II) nitrite solid in a drying oven at a low temperature to avoid decomposition. The final product should be stored in a tightly sealed container, protected from light and moisture.

Disclaimer: This is a theoretical protocol based on chemical principles. The actual solubility of lead(II) nitrite and the optimal reaction conditions would need to be determined experimentally.

Toxicological Profile and Biological Signaling

Specific toxicological studies and signaling pathway analyses for lead(II) nitrite are not available. However, the biological effects can be inferred from the extensive research on lead and nitrite ions. In an aqueous environment or in vivo, the compound will dissociate into Pb^{2+} and NO_2^- ions, each with distinct and well-characterized biological activities.

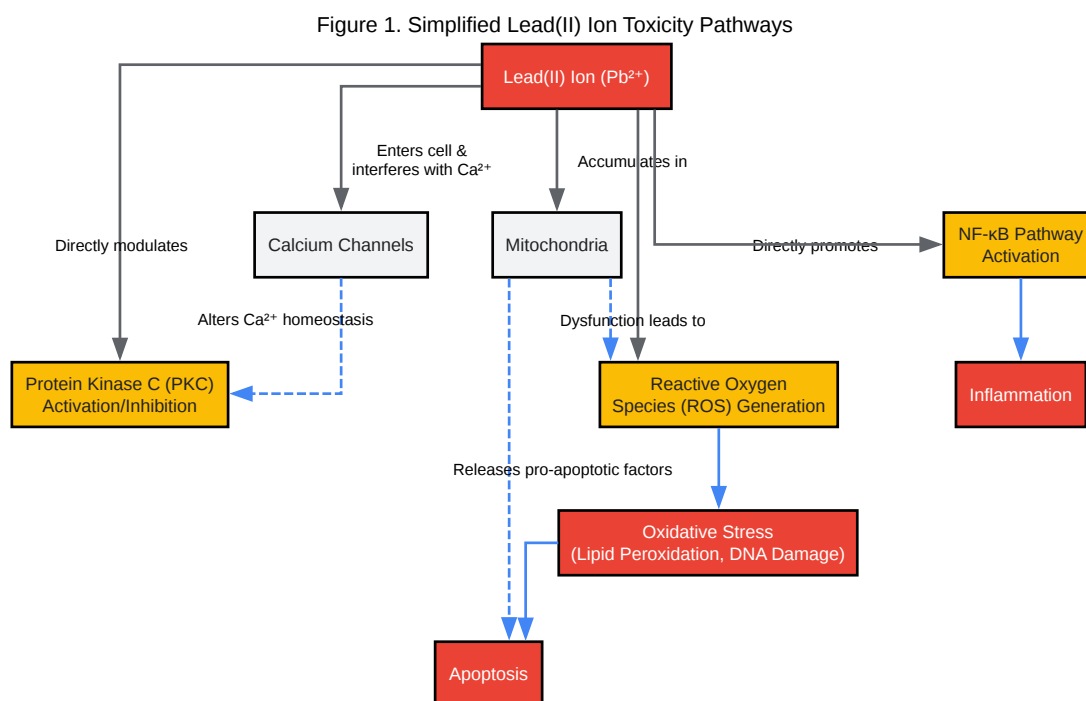
3.1. Lead (Pb^{2+}) Ion Signaling and Toxicity

Lead is a potent neurotoxin that affects multiple organ systems. Its toxicity stems primarily from its ability to mimic and interfere with the function of essential divalent cations, particularly

calcium (Ca^{2+}). This interference disrupts numerous fundamental cellular processes.

Key toxicological mechanisms of the lead(II) ion include:

- **Disruption of Calcium-Dependent Signaling:** Pb^{2+} can substitute for Ca^{2+} in various signaling pathways, leading to the inappropriate activation or inhibition of key enzymes like Protein Kinase C (PKC).
- **Induction of Oxidative Stress:** Lead exposure promotes the generation of reactive oxygen species (ROS), which can damage cellular components like lipids, proteins, and DNA. This leads to lipid peroxidation and depletion of the cell's antioxidant reserves.
- **Mitochondrial Dysfunction:** Lead can accumulate in mitochondria, impairing cellular respiration and the electron transport chain, which further contributes to oxidative stress and can trigger apoptosis (programmed cell death).
- **Inflammatory Response:** Studies on lead nitrate have shown it can induce inflammation through the activation of signaling pathways such as Nuclear Factor-kappa B (NF- κ B) and the Aryl Hydrocarbon Receptor (AhR).



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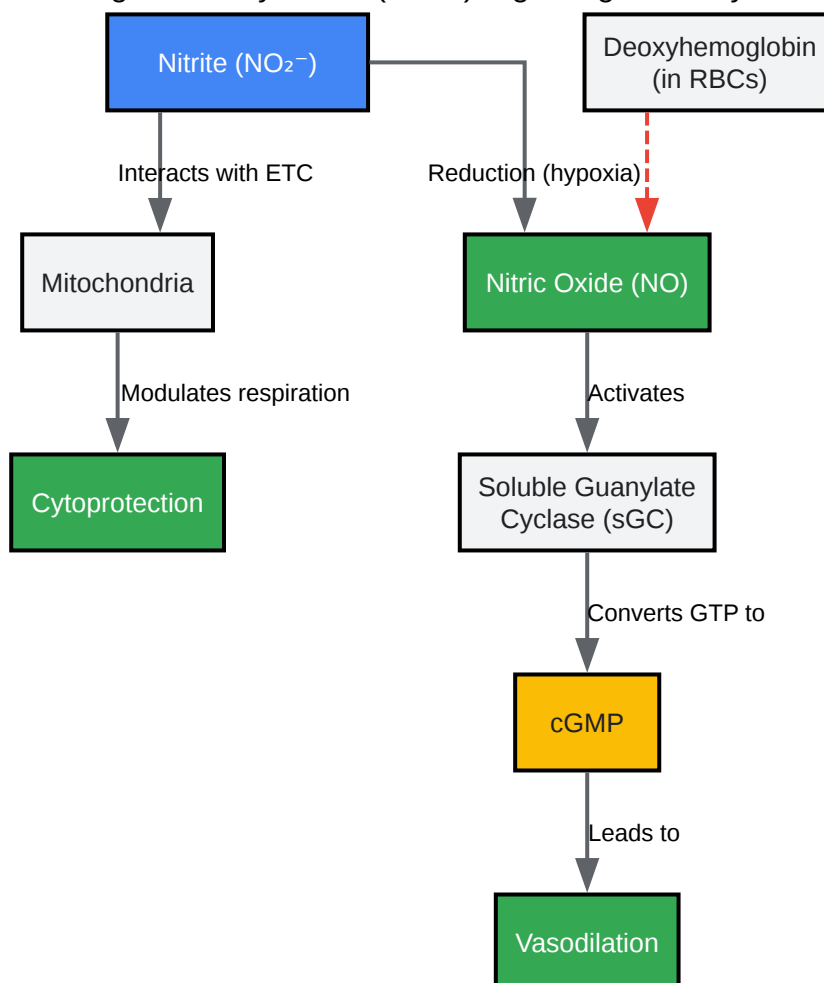
Caption: Figure 1. Simplified Lead(II) Ion Toxicity Pathways

3.2. Nitrite (NO_2^-) Ion Signaling

The nitrite ion is a key intermediate in the nitrogen cycle and an important signaling molecule in mammalian physiology. It is a precursor to nitric oxide (NO), a critical vasodilator and signaling molecule.

Key signaling mechanisms of the nitrite ion include:

- **Reduction to Nitric Oxide (NO):** Under hypoxic (low oxygen) conditions, nitrite can be reduced to NO by various metalloproteins, including deoxygenated hemoglobin in red blood cells. This localized production of NO leads to vasodilation, increasing blood flow to oxygen-deprived tissues.
- **Modulation of Cellular Respiration:** Nitrite can interact with components of the mitochondrial electron transport chain, which can modulate cellular oxygen consumption and protect against ischemia-reperfusion injury.
- **S-Nitrosation:** Nitrite-derived species can react with thiol groups on proteins in a process called S-nitrosation. This post-translational modification can alter protein function and plays a role in various signaling cascades.

Figure 2. Key Nitrite (NO_2^-) Signaling Pathways[Click to download full resolution via product page](#)

Caption: Figure 2. Key Nitrite (NO_2^-) Signaling Pathways

Conclusion

Lead(II) nitrite is a compound for which specific experimental data is limited. However, by understanding the distinct and potent biological activities of its constituent lead(II) and nitrite ions, researchers can formulate hypotheses regarding its potential toxicological and physiological effects. The lead component is expected to contribute significant cellular toxicity primarily through interference with calcium signaling and induction of oxidative stress.

Conversely, the nitrite component may participate in nitric oxide-dependent signaling pathways, particularly under hypoxic conditions. Further research is required to characterize the physicochemical properties of lead(II) nitrite and to investigate the integrated biological effects of this compound.

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